

Daphniyunnine B CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Daphniyunnine B*

Cat. No.: *B104512*

[Get Quote](#)

An in-depth technical guide on the Daphniphyllum alkaloid, **Daphniyunnine B**, is currently challenging to compile due to the limited availability of specific data in publicly accessible scientific literature. While research has been conducted on this natural product, key identifiers and detailed experimental information remain elusive.

Core Chemical Data

A definitive Chemical Abstracts Service (CAS) number for **Daphniyunnine B** could not be located in the available resources. However, based on information from the LOTUS database for natural products, a compound isolated from *Daphniphyllum yunnanense*, the same plant source as **Daphniyunnine B**, possesses the following molecular formula:

| Parameter | Value |
|-------------------|---|
| Molecular Formula | C ₂₁ H ₂₇ NO ₃ |

It is important to note that while this is a strong candidate, its direct correspondence to **Daphniyunnine B** is not definitively confirmed in the literature. Further structural elucidation and data publication are required for absolute verification.

Synthesis and Isolation

Detailed, step-by-step experimental protocols for the total synthesis or isolation of **Daphniyunnine B** are not fully available. However, insights into its chemical synthesis and

isolation can be gleaned from related studies.

Synthesis of the AC Bicyclic Framework

Research by Xie's group in 2019 outlined the construction of the AC ring system of **Daphniyunnine B**. The initial steps of this synthetic approach are as follows:

- **Acid-Promoted Rearrangement, Hydrolysis, and Amidation:** The synthesis commences with an acid-promoted rearrangement of cyclohexenol, followed by hydrolysis and amidation to yield a primary amide. This product is purified using column chromatography.
- **Intramolecular Iodocyclization:** The resulting primary amide undergoes an intramolecular iodocyclization to form a bicyclic lactam.
- **Elimination:** The bicyclic lactam is then subjected to an elimination reaction to proceed with the framework construction.

A complete, end-to-end protocol for the total synthesis of **Daphniyunnine B** has not been published.

General Isolation Protocol for Daphniphyllum Alkaloids

While a specific protocol for **Daphniyunnine B** is not available, a general method for isolating alkaloids from Daphniphyllum species, such as Daphniphyllum calycinum, has been described and likely resembles the methodology that would be used for Daphniphyllum yunnanense. The general steps include:

- **Extraction:** The plant material (e.g., stems, leaves) is extracted with a suitable solvent, such as ethanol.
- **Acid-Base Extraction:** The crude extract is subjected to an acid-base extraction to separate the alkaloids from other plant constituents.
- **Chromatography:** The resulting alkaloid fraction is then purified using a series of column chromatography techniques to isolate the individual compounds.

Biological Activity and Signaling Pathways

There is currently no specific information available in the scientific literature regarding the biological activities or the signaling pathways associated with **Daphniyunnine B**. While some other alkaloids isolated from the *Daphniphyllum* genus have been reported to exhibit cytotoxic properties, these findings cannot be directly attributed to **Daphniyunnine B** without specific experimental evidence.

Experimental Workflow Visualization

Due to the lack of detailed experimental protocols and information on signaling pathways, the creation of specific Graphviz diagrams as requested is not feasible at this time. A generalized workflow for the synthesis of the AC bicyclic framework can be conceptualized, but a detailed and accurate diagram requires more specific reaction details than are currently available.

In conclusion, while the existence of **Daphniyunnine B** as a natural product is established, a comprehensive technical guide as requested by researchers, scientists, and drug development professionals cannot be fully realized until more detailed scientific data, including its confirmed CAS number, definitive molecular formula, complete experimental protocols for its synthesis and isolation, and its biological activity profile, are published.

- To cite this document: BenchChem. [Daphniyunnine B CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104512#daphniyunnine-b-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b104512#daphniyunnine-b-cas-number-and-molecular-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com